

# An In-depth Technical Guide to Heptyl Acetate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Heptyl acetate (IUPAC name: heptyl acetate) is an organic compound classified as an ester. It is formed from the condensation of 1-heptanol and acetic acid.[1] This colorless liquid is recognized for its characteristic fruity and floral aroma, leading to its widespread use in the flavor and fragrance industries.[1] Beyond its sensory applications, heptyl acetate also serves as a specialty solvent in formulations for paints and coatings. This guide provides a comprehensive overview of the chemical and physical properties of heptyl acetate, detailed protocols for its synthesis via Fischer esterification, methods for its analytical characterization, and a summary of its primary applications.

#### **Chemical Identity and Properties**

**Heptyl acetate**, also known as n-heptyl acetate or acetate C-7, is systematically named heptyl acetate according to IUPAC nomenclature.[1][2] Its chemical structure consists of a heptyl group attached to an acetate moiety.

Table 1: Chemical Identifiers for Heptyl Acetate



Identifier	Value
IUPAC Name	heptyl acetate[2][3]
Synonyms	n-Heptyl acetate, Acetate C-7, Heptyl ethanoate[1]
CAS Number	112-06-1[3]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> [3][4]
SMILES	CCCCCCOC(=O)C[3]
InChI	InChI=1S/C <sub>9</sub> H <sub>18</sub> O <sub>2</sub> /c1-3-4-5-6-7-8-11-9(2)10/h3-8H <sub>2</sub> ,1-2H <sub>3</sub> [3]

The physical and chemical properties of **heptyl acetate** are summarized in the table below.

Table 2: Physicochemical Properties of Heptyl Acetate

Property	Value
Molecular Weight	158.24 g/mol [3][4]
Appearance	Colorless liquid[3][4]
Odor	Woody, fruity, rum-like[1]
Boiling Point	192-193 °C[1]
Melting Point	-50 °C[1]
Density	0.886 g/mL at 25 °C[3]
Refractive Index	1.411-1.417 at 20 °C[2]
Flash Point	68 °C[4]
Solubility	Soluble in alcohol and ether; insoluble in water[2]

# **Synthesis of Heptyl Acetate**

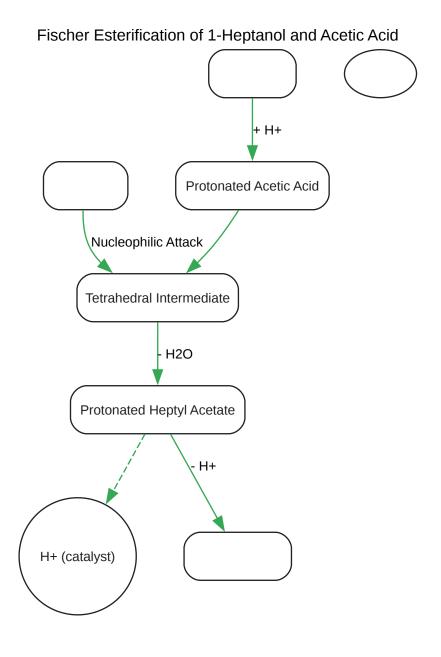


The most common method for the synthesis of **heptyl acetate** is the Fischer esterification of 1-heptanol with acetic acid, using a strong acid catalyst such as sulfuric acid.[4][5] The reaction is reversible and driven to completion by using an excess of one of the reactants or by removing water as it is formed.[6]

#### **Fischer Esterification Signaling Pathway**

The following diagram illustrates the key steps in the acid-catalyzed esterification of 1-heptanol and acetic acid.





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A diagram illustrating the Fischer esterification pathway.

# Experimental Protocols Synthesis of Heptyl Acetate via Fischer Esterification

This protocol describes a standard laboratory procedure for the synthesis of **heptyl acetate**.



#### Materials:

- 1-heptanol
- Glacial acetic acid
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- · Diethyl ether
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Reflux condenser
- · Heating mantle
- Separatory funnel
- Rotary evaporator

#### Procedure:

- Reaction Setup: In a round-bottom flask, combine 1-heptanol (1.0 molar equivalent) and glacial acetic acid (2.0 molar equivalents).
- Catalyst Addition: While stirring, slowly add concentrated sulfuric acid (approximately 0.1 molar equivalents) to the mixture.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for 4-6 hours. The progress
  of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas
  Chromatography (GC).[7]
- Work-up:



- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and dilute with diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and brine.
- Drying and Solvent Removal:
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter the drying agent and concentrate the solution using a rotary evaporator to remove the diethyl ether.
- Purification: Purify the crude heptyl acetate by fractional distillation to obtain the final product.

#### **Experimental Workflow**

The following diagram outlines the general workflow for the synthesis and purification of **heptyl acetate**.



# 1-Heptanol + Acetic Acid + H2SO4 Reflux (4-6 hours) Work-up (Extraction and Washing) Drying (Anhydrous MgSO4) Solvent Evaporation (Rotary Evaporator) Purification (Fractional Distillation)

Heptyl Acetate Synthesis and Purification Workflow

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A flowchart of the synthesis and purification process.

## **Analytical Characterization**



The structure and purity of synthesized **heptyl acetate** are typically confirmed using spectroscopic methods.

#### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- ¹H NMR: The ¹H NMR spectrum of heptyl acetate shows characteristic signals for the protons of the heptyl chain and the acetyl group. The triplet at approximately 4.05 ppm corresponds to the two protons on the carbon adjacent to the ester oxygen. The singlet at around 2.05 ppm is attributed to the three protons of the methyl group in the acetate moiety.
   [4] The remaining protons of the heptyl chain appear as multiplets between 0.8 and 1.7 ppm.
   [4]
- ¹³C NMR: The ¹³C NMR spectrum will show a signal for the carbonyl carbon at approximately 171.1 ppm.[4] The carbon of the CH₂ group attached to the oxygen appears at around 64.6 ppm.[3] The methyl carbon of the acetate group is observed near 20.9 ppm.[3] The carbons of the heptyl chain resonate in the upfield region of the spectrum.[3]

Table 3: NMR Data for **Heptyl Acetate** (in CDCl<sub>3</sub>)

Nucleus	Chemical Shift (δ, ppm)
<sup>1</sup> H	~4.05 (t, 2H), ~2.05 (s, 3H), ~1.2-1.7 (m, 10H), ~0.9 (t, 3H)[3][4]
13C	~171.1 (C=O), ~64.6 (OCH <sub>2</sub> ), ~31.9, ~29.1, ~28.8, ~26.0, ~22.7, ~14.1 (heptyl chain), ~20.9 (CH <sub>3</sub> )[3][4]

#### Infrared (IR) Spectroscopy

The IR spectrum of **heptyl acetate** displays a strong absorption band around 1740 cm<sup>-1</sup> corresponding to the C=O stretching vibration of the ester group.[8] Other significant peaks include C-O stretching vibrations in the region of 1240-1040 cm<sup>-1</sup> and C-H stretching vibrations just below 3000 cm<sup>-1</sup>.[8]

#### **Applications**

**Heptyl acetate** has a variety of applications across different industries:



- Flavors and Fragrances: Due to its pleasant fruity and floral scent, it is used as a component
  in perfumes and as a flavoring agent in food products.[1]
- Solvents: It serves as a solvent for resins, coatings, paints, and adhesives.[3]
- Cosmetics: In the cosmetic industry, it is used in the formulation of personal care products.[3]
- Aromatherapy: It is also found in some essential oil blends and aromatherapy products.

#### **Safety Information**

**Heptyl acetate** is a combustible liquid and should be handled with appropriate safety precautions. It may be harmful if inhaled, ingested, or absorbed through the skin. It can cause irritation to the eyes, skin, and mucous membranes. When heated to decomposition, it emits acrid smoke and fumes.

#### Conclusion

**Heptyl acetate** is a valuable ester with significant applications in the flavor, fragrance, and chemical industries. Its synthesis via Fischer esterification is a well-established and efficient process. The analytical techniques of NMR and IR spectroscopy are crucial for confirming its structure and purity. This guide provides essential technical information for researchers and professionals working with this compound.

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